

In-Depth Technical Guide to the Physicochemical Properties of Dimethyl Adipate-d8

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Compound of Interest

Compound Name: *Dimethyl adipate-d8*

Cat. No.: *B12394903*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Dimethyl adipate-d8**. Given the limited availability of experimental data for this specific deuterated isotopologue, this guide also includes data for the non-deuterated form, Dimethyl adipate, as a close approximation. It is important to note that while the physicochemical properties of deuterated compounds are generally very similar to their non-deuterated counterparts, minor differences in properties such as boiling point and density may exist.

Physicochemical Properties

The known physicochemical properties of **Dimethyl adipate-d8** are summarized in the table below. For properties where no experimental data for the deuterated form is available, the corresponding data for Dimethyl adipate is provided as a reliable estimate.

Properties of Dimethyl Adipate-d8

Property	Value	Source
Molecular Formula	C ₈ H ₆ D ₈ O ₄	[1]
Molecular Weight	182.24 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]

Physicochemical Properties of Dimethyl Adipate (as an approximation for Dimethyl adipate-d8)

Property	Value	Source
CAS Number	627-93-0	[2] [3]
Molecular Formula	C ₈ H ₁₄ O ₄	[2] [3]
Molecular Weight	174.19 g/mol	[2] [3] [4]
Boiling Point	109-110 °C at 14 mmHg	[2] [3] [4]
	228.2-230 °F at 14 mmHg	[2] [4]
Melting Point	8 °C	[3]
Density	1.062 g/mL at 20 °C	[3]
Solubility	Soluble in alcohol and ether. Sparingly soluble in water.	[4] [5]
Flash Point	107 °C (225 °F)	[6] [7]
Refractive Index	1.428 at 20 °C	[4]

Experimental Protocols

Detailed experimental protocols for determining the specific physicochemical properties of **Dimethyl adipate-d8** are not readily available in the public domain. However, the following sections describe general methodologies that are widely applicable for the analysis of deuterated esters.

Protocol for Boiling Point Determination (Micro-method)

This protocol outlines a general procedure for determining the boiling point of a small sample of a liquid ester like **Dimethyl adipate-d8**.

- **Sample Preparation:** A small amount of the liquid sample (a few drops) is placed into a small-diameter test tube.

- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed with the open end down into the test tube containing the liquid.
- Heating: The test tube is attached to a thermometer and heated in a heating block or an oil bath.
- Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then slowly reduced.
- Boiling Point Determination: The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube. This occurs when the vapor pressure of the liquid equals the atmospheric pressure.

Protocol for Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a key analytical technique for confirming the identity and isotopic purity of deuterated compounds.

- Sample Preparation: A dilute solution of **Dimethyl adipate-d8** is prepared in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate). An internal standard may be added for quantitative analysis.
- Injection: A small volume of the sample (typically 1 μ L) is injected into the GC inlet, where it is vaporized.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation of components is based on their boiling points and interactions with the stationary phase of the column.
- Mass Spectrometry: As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized (typically by electron impact), and the resulting fragments are separated based on their mass-to-charge ratio.
- Data Analysis: The mass spectrum of the deuterated compound will show a characteristic molecular ion peak corresponding to its higher molecular weight compared to the non-

deuterated analog. The fragmentation pattern can be used to confirm the structure and the location of the deuterium labels.

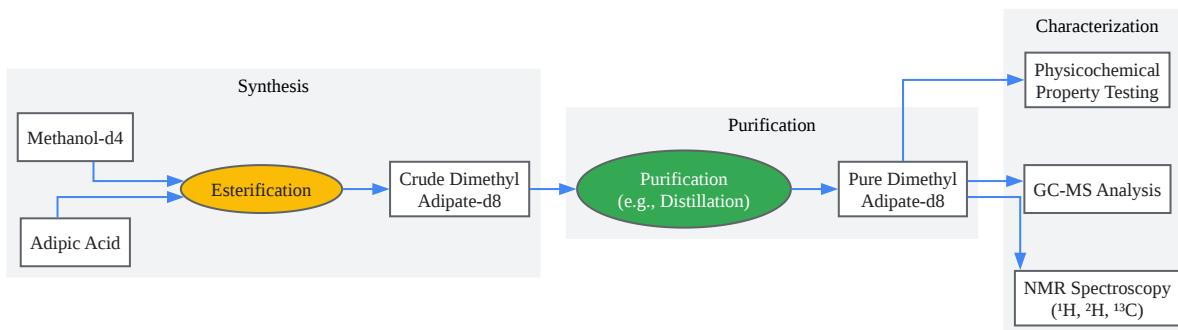
Protocol for Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the positions of deuterium atoms within the molecule.

- Sample Preparation: A small amount of the **Dimethyl adipate-d8** sample is dissolved in a suitable non-deuterated solvent (to avoid solvent signals in the deuterium spectrum).
- ^1H NMR Spectroscopy: A proton NMR spectrum is acquired. The absence or significant reduction of signals at specific chemical shifts, when compared to the spectrum of non-deuterated Dimethyl adipate, indicates the positions of deuterium substitution.
- ^2H NMR Spectroscopy: A deuterium NMR spectrum is acquired. This spectrum will show signals at the chemical shifts corresponding to the positions of the deuterium atoms, providing direct evidence of deuteration.
- Data Analysis: The chemical shifts and integration values from both ^1H and ^2H NMR spectra are analyzed to confirm the structure and determine the degree of deuteration at each site.

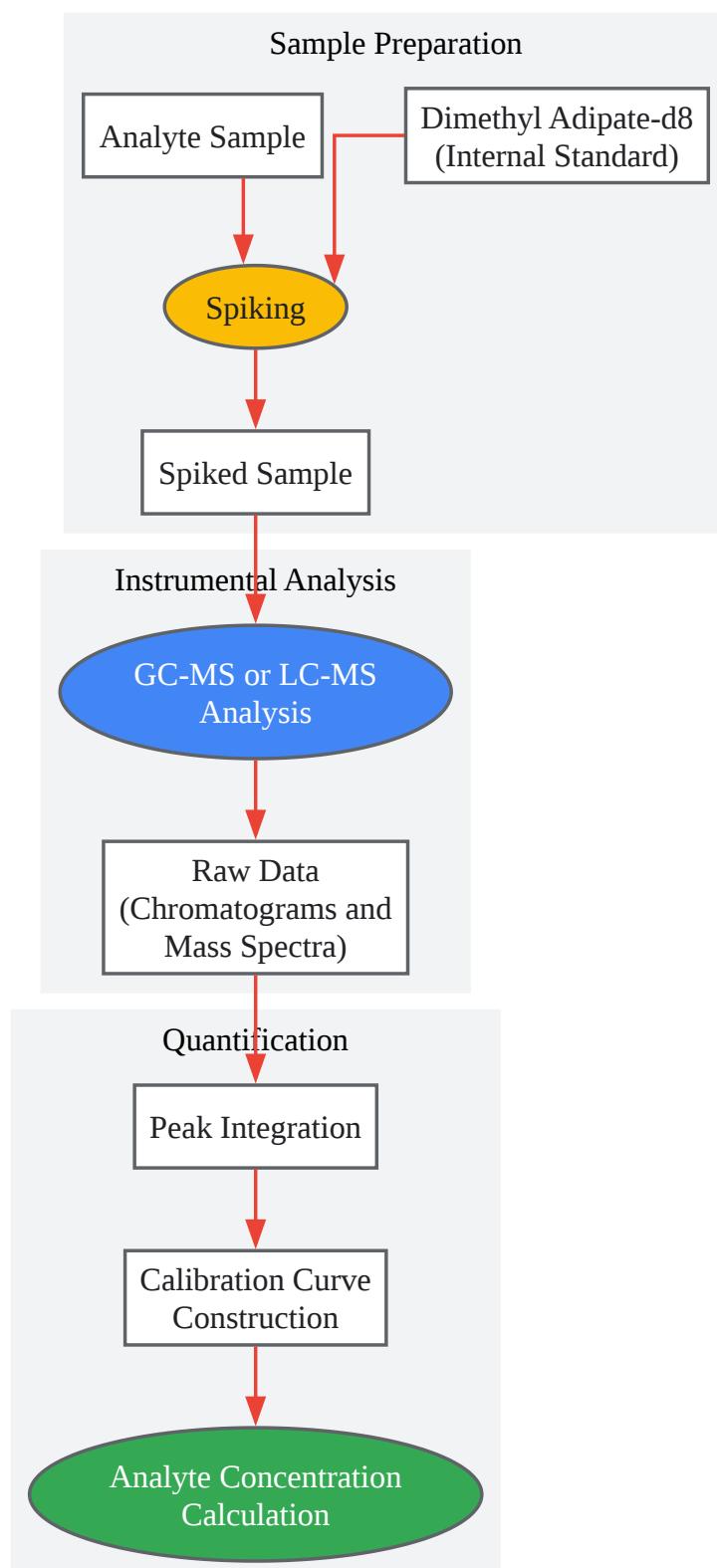
Visualizations

The following diagrams illustrate key workflows relevant to the synthesis, characterization, and application of **Dimethyl adipate-d8**.



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Caption: General workflow for the synthesis and characterization of **Dimethyl adipate-d8**.



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Caption: Workflow for using **Dimethyl adipate-d8** as an internal standard in quantitative analysis.

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